

# Application Note: Synthesis of Aniline Oxalate Salt

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## Compound of Interest

Compound Name: *aniline;oxalic acid*

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## Abstract

This document provides a detailed protocol for the synthesis of aniline oxalate salt, a white crystalline solid formed from the reaction of aniline and oxalic acid.<sup>[1]</sup> This protocol is intended for researchers in organic chemistry, materials science, and drug development. The procedure outlines the reaction setup, synthesis, isolation, and characterization of the final product. All quantitative data is summarized for clarity, and a detailed experimental workflow is provided.

## Introduction

Aniline oxalate is an organic salt formed through an acid-base reaction between aniline, a primary aromatic amine, and oxalic acid, a dicarboxylic acid.<sup>[1]</sup> The resulting salt precipitates as a white crystalline solid and has applications in organic synthesis, serving as a reagent for the preparation of various compounds such as dyes, pharmaceuticals, and polymers.<sup>[1]</sup> This document details a straightforward and reproducible method for the synthesis of aniline oxalate, suitable for typical laboratory settings.

## Data Summary

The following table summarizes the key quantitative data for aniline oxalate.

Property	Value	Reference
Molecular Formula	C <sub>14</sub> H <sub>16</sub> N <sub>2</sub> O <sub>4</sub>	[1][2]
Molecular Weight	276.29 g/mol	[1][3]
Appearance	White, crystalline solid	[1][2]
Melting Point	150 °C	[2]
Decomposition Temperature	175 °C	[2]
Solubility	Very soluble in acetone and ethanol; Insoluble in diethyl ether; Slightly soluble in water.	[2][4]

## Experimental Protocol

### 1. Materials and Equipment:

- Aniline (C<sub>6</sub>H<sub>5</sub>NH<sub>2</sub>)
- Oxalic acid dihydrate (H<sub>2</sub>C<sub>2</sub>O<sub>4</sub>·2H<sub>2</sub>O)
- Ethanol (95% or absolute)
- Diethyl ether
- Erlenmeyer flasks
- Magnetic stirrer and stir bar
- Heating plate
- Büchner funnel and filter paper
- Vacuum flask
- Drying oven or desiccator

- Melting point apparatus

- FT-IR Spectrometer (for characterization)

## 2. Safety Precautions:

- Aniline is toxic and readily absorbed through the skin. Handle with appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.
- Oxalic acid is corrosive and toxic. Avoid inhalation of dust and contact with skin and eyes.
- All procedures should be performed in a well-ventilated fume hood.

## 3. Synthesis of Aniline Oxalate:

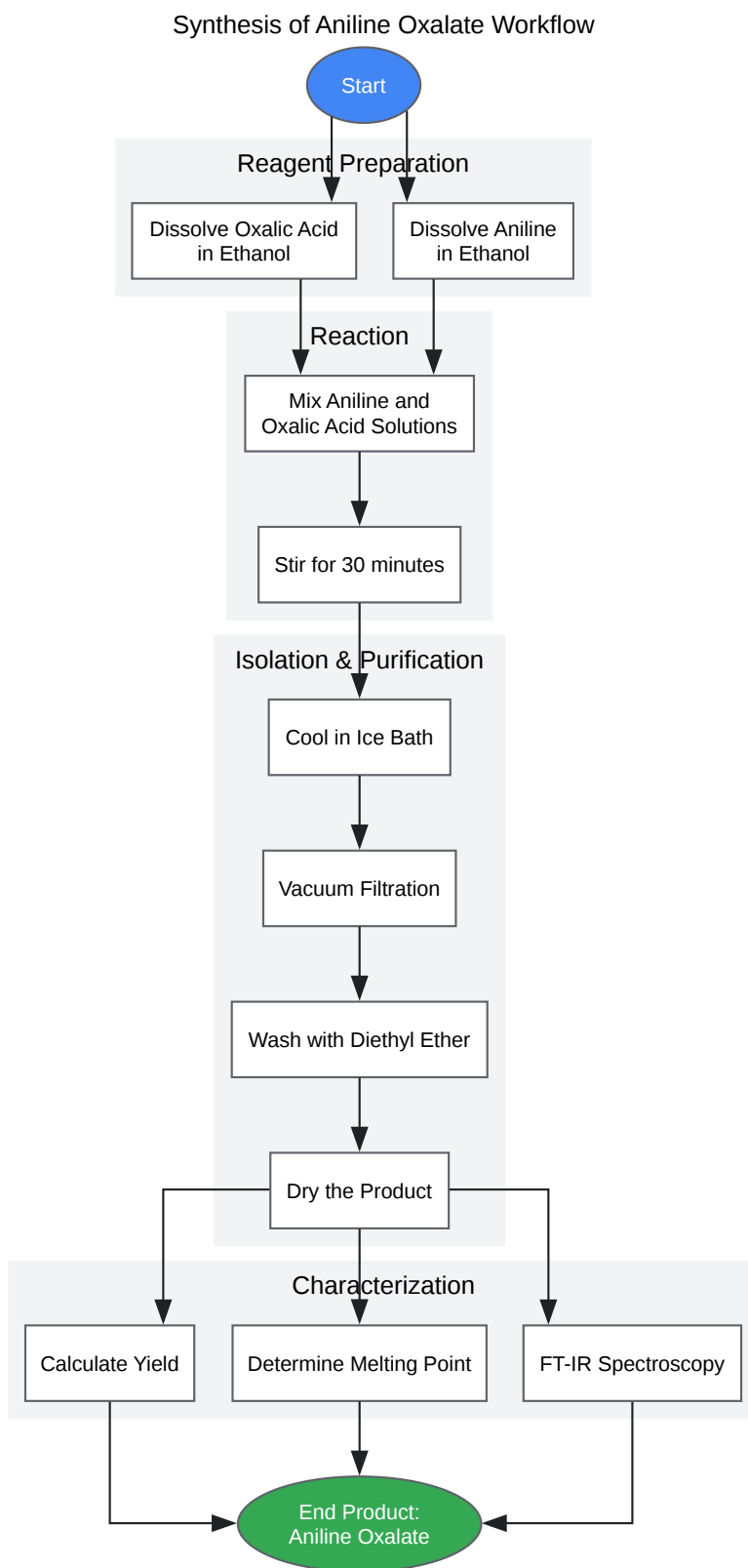
- Preparation of Reagent Solutions:
  - In a 100 mL Erlenmeyer flask, dissolve 2.0 g of oxalic acid dihydrate in 20 mL of ethanol. Gently warm the mixture on a heating plate and stir until the oxalic acid is completely dissolved.
  - In a separate 50 mL Erlenmeyer flask, add 3.4 mL of aniline to 10 mL of ethanol and stir to mix.
- Reaction:
  - Slowly add the aniline solution to the oxalic acid solution while continuously stirring at room temperature.
  - A white precipitate of aniline oxalate will form immediately.
  - Continue stirring the mixture for 30 minutes to ensure the reaction goes to completion.
- Isolation and Purification:
  - Cool the reaction mixture in an ice bath for 15 minutes to maximize precipitation.
  - Isolate the white crystalline product by vacuum filtration using a Büchner funnel.

- Wash the collected crystals with two 10 mL portions of cold diethyl ether to remove any unreacted starting materials.
- Dry the purified aniline oxalate salt in a drying oven at 60-70 °C for one hour or in a desiccator under vacuum overnight.

#### 4. Characterization:

- Yield Determination: Weigh the final dried product and calculate the percentage yield based on the limiting reagent (oxalic acid).
- Melting Point: Determine the melting point of the dried crystals. The literature value is 150 °C.<sup>[2]</sup>
- FT-IR Spectroscopy: Obtain an FT-IR spectrum of the product and compare it with known spectra for aniline and oxalic acid to confirm the formation of the salt.

## Experimental Workflow



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Caption: Workflow for the synthesis of aniline oxalate.

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